

Chemical Identification and Properties of Methyl Arachidonate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

Get Quote

The table below summarizes the key identifying information and predicted physicochemical properties for Methyl Arachidonate, also known as Arachidonic Acid Methyl Ester [1].

Property	Description
Common Name	Methyl Arachidonate, Arachidonic Acid Methyl Ester [1]
CAS Registry Number	2566-89-4 [1] [2]
HMDB ID	HMDB0062594 [1]
Chemical Formula	$C_{21}H_{34}O_2$ [1] [2]
Average Molecular Weight	318.49 g/mol [1] [2]
IUPAC Name	methyl (5Z,8Z,11Z,14Z)-icosa-5,8,11,14-tetraenoate [1]
Classification	Fatty Acid Methyl Ester (FAME) [1]
Water Solubility	3.8e-05 g/L (Predicted) [1]
LogP	6.85 (Predicted) [1]

Commercial Source Information

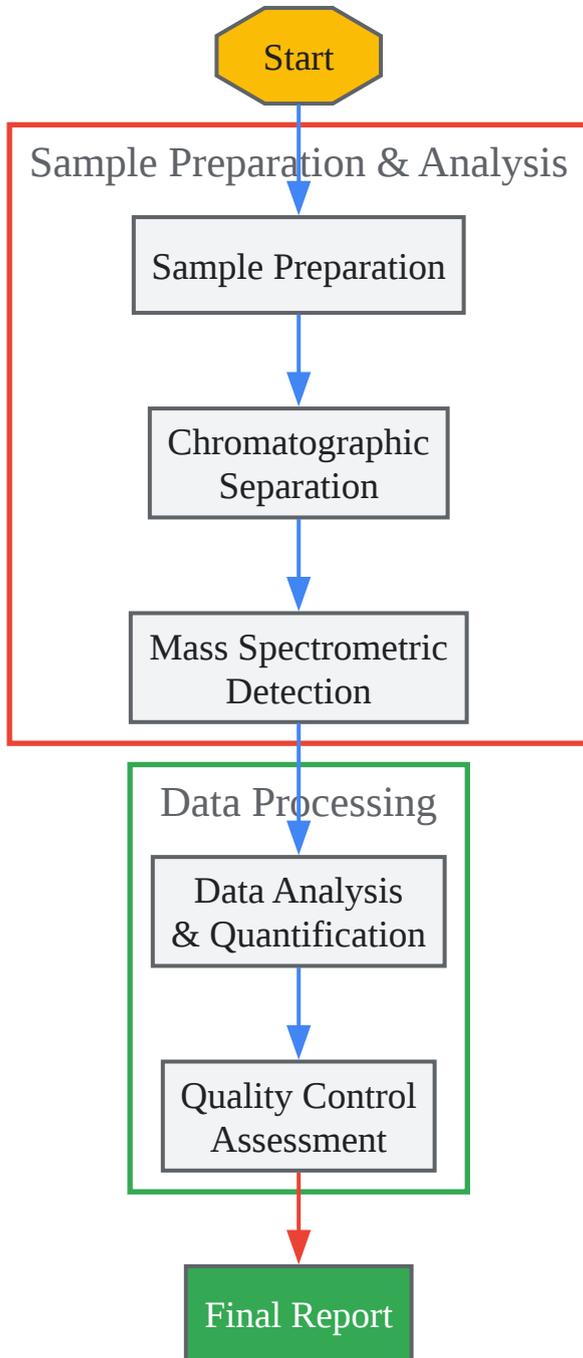
Methyl Arachidonate is available as a certified reference material from chemical suppliers. The following table outlines the available product details [2] [3].

Supplier	Catalog Number	Unit Size	Format	Storage Condition
AccuStandard	UFA-024N	100 mg	Neat	Freeze (< -10°C), Under N ₂ [2]
Restek	35060	100 mg	Neat	Not Specified [3]

A General Analytical Workflow for Lipid Analysis

Since a specific GC-MS method was not found, the diagram below outlines a generalized experimental workflow for the sample preparation, analysis, and data processing of lipid compounds like fatty acid methyl esters. This workflow synthesizes common practices in the field.

General Lipid Analysis Workflow



[Click to download full resolution via product page](#)

Protocol Steps Explained

- **Sample Preparation:** This critical first step involves extracting lipids from a biological matrix (e.g., plasma, tissue). Liquid-liquid extraction with organic solvents like methyl *tert*-butyl ether (MTBE) is a common and effective technique for this purpose [4].
- **Chromatographic Separation:** The extracted and derivatized samples are introduced into a chromatographic system. The choice of column and mobile phase is crucial:
 - **GC-MS:** A non-polar or mid-polar capillary column (e.g., 5% phenyl polysiloxane) is standard for separating FAMES. The oven temperature is ramped to resolve compounds based on their boiling points and polarity.
 - **LC-MS/SFC-MS:** As an alternative, Liquid Chromatography (LC) or Supercritical Fluid Chromatography (SFC) can be used. SFC, with a chiral amylose-based column and a modifier like 2-propanol/acetonitrile, has been shown to effectively separate various lipid mediators, including those derived from arachidonic acid, within a short run time [5].
- **Mass Spectrometric Detection:** The separated analytes are ionized and detected. Electron Impact (EI) ionization is standard for GC-MS, providing reproducible fragmentation spectra. For LC-MS, Electrospray Ionization (ESI) in positive or negative mode is common. The use of selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) on a tandem mass spectrometer (MS/MS) is recommended for high sensitivity and specificity when quantifying target analytes [4].
- **Data Analysis & Quantification:** The data from the mass spectrometer is processed. Quantification is typically performed using a calibration curve constructed from analytical standards. The use of deuterated internal standards (e.g., AA-d8 for arachidonic acid) is highly recommended to correct for losses during sample preparation and matrix effects during ionization [4].
- **Quality Control (QC) Assessment:** System suitability tests and QC samples are run to ensure the analytical method's precision, accuracy, and stability throughout the sequence meet pre-defined acceptance criteria [4].

Important Precautionary Notes

- **Stability:** Methyl Arachidonate is a polyunsaturated fatty acid ester and is susceptible to oxidation. It must be stored under an inert atmosphere (e.g., nitrogen) at freezing temperatures to maintain stability [2].
- **Handling:** This product should be handled by trained personnel using appropriate personal protective equipment, including gloves and eye protection. Always refer to the Safety Data Sheet (SDS) for detailed handling and disposal information [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Human Metabolome Database: Showing metabocard for Methyl ... [hmdb.ca]
2. CAS No. 2566-89-4 - Methyl arachidonate [accustandard.com]
3. Methyl Arachidonate (C20:4) Standard, 100 mg Neat, ... [restek.com]
4. A UPLC-MS/MS method for simultaneous determination of ... [sciencedirect.com]
5. Development of SFC-MS Method for Quantification of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identification and Properties of Methyl Arachidonate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b586949#methyl-arachidate-gc-ms-reference-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com